

Barium Chlorate $\text{Ba}(\text{ClO}_3)_2$: A Technical Guide

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Compound of Interest

Compound Name: Barium chlorate

Cat. No.: B081389

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Barium chlorate, with the chemical formula $\text{Ba}(\text{ClO}_3)_2$, is the barium salt of chloric acid. It is a white, crystalline solid known for its strong oxidizing properties.[1][2] Like all soluble barium compounds, it is toxic and an irritant.[1][2] This guide provides an in-depth overview of its properties, synthesis, key reactions, and safety information, tailored for researchers and professionals in chemistry and drug development.

Physicochemical Properties

Barium chlorate is a white solid that is soluble in water.[1] Its key physical and chemical properties are summarized below.

Property	Value
Chemical Formula	$\text{Ba}(\text{ClO}_3)_2$
Molar Mass	304.23 g/mol [1][3]
Appearance	White crystalline solid[1][2][4]
Density	3.18 g/cm ³ [1][5]
Melting Point	413.9 °C (777.0 °F; 687.0 K) (decomposes)[1][5]
Solubility in water	27.5 g/100 mL (20 °C)[1][5] 37.9 g/100 mL (25 °C)[4][5]
Solubility in other solvents	Slightly soluble in ethanol and acetone[4][5]

Synthesis and Production

Several methods are employed for the synthesis of **barium chlorate**, each with specific advantages regarding purity and scale.

This is a common method for preparing **barium chlorate**, which leverages the lower solubility of **barium chlorate** compared to sodium chlorate.^[1]

Experimental Protocol:

- Prepare separate aqueous solutions of barium chloride (BaCl_2) and sodium chlorate (NaClO_3).
- Mix the two solutions to initiate the double replacement reaction: $\text{BaCl}_2 + 2 \text{NaClO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NaCl}$.^[1]
- Concentrate the resulting mixture by heating to evaporate some of the water.
- Cool the concentrated solution. **Barium chlorate**, being less soluble, will precipitate out.^[1]
- Filter the precipitate to separate the **barium chlorate** crystals from the sodium chloride solution.
- Multiple recrystallizations may be necessary to remove sodium contamination, which is crucial for pyrotechnic applications to avoid a yellow flame from sodium overpowering the green from barium.

Workflow for **Barium Chlorate** synthesis by double replacement.

Sodium-free **barium chlorate** can be produced directly through the electrolysis of an aqueous barium chloride solution.^[1] This method avoids the sodium contamination inherent in the double replacement method.

Experimental Protocol:

- Prepare an electrolyte solution of barium chloride (BaCl_2) in water, typically around 250 g/L in 1 M HCl.^[3]

- Use a noble metal oxide-coated titanium anode and a stainless steel cathode.[3]
- Maintain the electrolyte temperature at approximately 40°C to enhance ion diffusion.[3]
- Apply a direct current with an anode current density of 1.5–2.0 kA/m² and a cathode density of 1.0–1.5 kA/m². [3]
- The overall reaction is: $\text{BaCl}_2 + 6 \text{H}_2\text{O} \rightarrow \text{Ba}(\text{ClO}_3)_2 + 6 \text{H}_2$. [1]
- Since **barium chlorate** is soluble in the solution, the product must be recovered by evaporating the solvent after the electrolysis is complete.

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